

Spectroscopic and Mechanistic Insights into Gymnoside VII: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Gymnoside VII	
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This technical guide provides a comprehensive overview of the spectroscopic data for **Gymnoside VII**, a glycosyloxybenzyl 2-isobutyl malate compound isolated from Gymnadenia conopsea. The document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, experimental protocols for its characterization, and an exploration of its potential anti-allergic signaling pathways.

Spectroscopic Data Analysis

The structural elucidation of **Gymnoside VII** has been primarily achieved through advanced spectroscopic techniques. The following tables summarize the key quantitative data obtained from ¹H and ¹³C NMR spectroscopy, providing a foundational reference for the identification and characterization of this natural product.

Table 1: ¹H NMR Spectroscopic Data for Gymnoside VII (500 MHz, CD₃OD)



Position	Chemical Shift (δ)	Multiplicity	Coupling Constant (J, Hz)
Malate Moiety			
2	4.45	dd	7.5, 5.5
3a	2.85	dd	16.0, 7.5
3b	2.75	dd	16.0, 5.5
Isobutyl Moiety			
2'	2.05	m	
3'	0.95	d	6.5
4'	0.90	d	6.5
Benzyl Moiety			
2", 6"	7.35	d	8.5
3", 5"	7.10	d	8.5
7"	5.15	S	
Glucosyl Moiety			
1"'	4.90	d	7.5
2'''	3.50	m	
3"'	3.45	m	
4'''	3.40	m	
5"'	3.48	m	
6'''a	3.90	dd	12.0, 2.0
6'''b	3.70	dd	12.0, 5.5

Table 2: ¹³C NMR Spectroscopic Data for Gymnoside VII (125 MHz, CD₃OD)



Position	Chemical Shift (δ) ppm
Malate Moiety	
1	175.0
2	72.0
3	40.0
4	178.0
Isobutyl Moiety	
1'	46.0
2'	26.0
3'	23.0
4'	22.5
Benzyl Moiety	
1"	138.0
2", 6"	130.0
3", 5"	117.0
4"	159.0
7"	67.0
Glucosyl Moiety	
1'''	102.5
2""	75.0
3"'	78.0
4'''	71.5
5'''	78.5
6'''	62.5



Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESI-MS) of **Gymnoside VII** reveals a molecular formula of C₅₁H₆₄O₂₄.

HRESI-MS:m/z 1083.3785 [M+Na]⁺ (Calcd. for C₅₁H₆₄O₂₄Na, 1083.3787)

Experimental Protocols

The following protocols outline the methodologies used for the isolation and spectroscopic analysis of **Gymnoside VII**.

Isolation of Gymnoside VII

- Extraction: The dried and powdered tubers of Gymnadenia conopsea are extracted with methanol (MeOH) at room temperature.
- Partitioning: The resulting extract is concentrated and then partitioned successively with n-hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH).
- Chromatography: The n-BuOH soluble fraction is subjected to column chromatography on silica gel, followed by further purification using octadecylsilyl (ODS) silica gel chromatography and preparative high-performance liquid chromatography (HPLC) to yield pure Gymnoside VII.

Spectroscopic Analysis

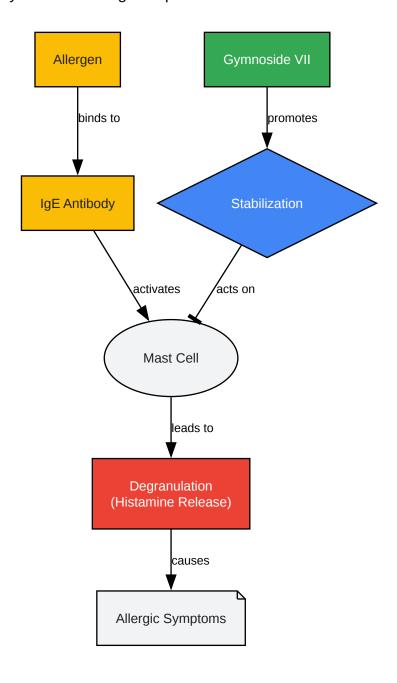
- NMR Spectroscopy: ¹H and ¹³C NMR spectra are recorded on a 500 MHz spectrometer.
 Samples are dissolved in deuterated methanol (CD₃OD). Chemical shifts are reported in ppm relative to the solvent signals.
- Mass Spectrometry: HRESI-MS is performed on a time-of-flight (TOF) mass spectrometer in positive ion mode.

Potential Anti-Allergic Signaling Pathway

Gymnoside VII has been noted for its potential anti-allergic properties. While the precise signaling pathway is still under investigation, a plausible mechanism involves the stabilization



of mast cells, key players in the allergic response.



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Caption: Proposed mechanism of **Gymnoside VII**'s anti-allergic action.

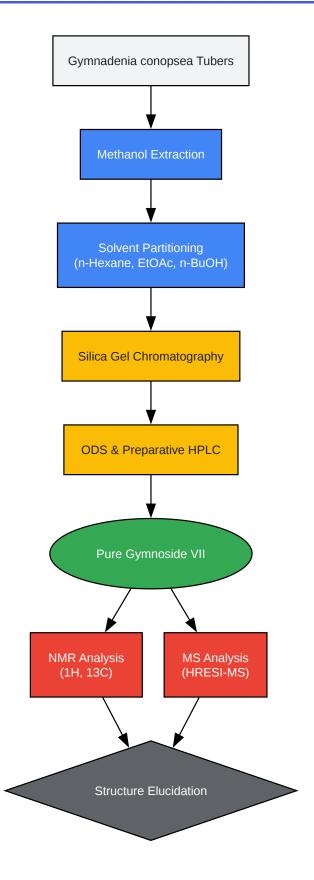
This proposed pathway suggests that **Gymnoside VII** may inhibit the degranulation of mast cells, thereby preventing the release of histamine and other inflammatory mediators that trigger allergic symptoms.



Experimental Workflow Visualization

The general workflow for the isolation and characterization of **Gymnoside VII** is depicted below.





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Caption: Workflow for the isolation and analysis of Gymnoside VII.







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